

An In-depth Technical Guide to Tetramethylammonium Acetate Hydrate: Discovery and History

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Compound of Interest

Compound Name: *Tetramethylammonium acetate
hydrate*

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Abstract

Tetramethylammonium acetate hydrate is a quaternary ammonium salt that has found utility in various chemical and biochemical applications. This technical guide provides a comprehensive overview of its discovery, history, physicochemical properties, and the experimental protocols for its synthesis and characterization. While direct involvement in specific signaling pathways is not prominently documented in the current scientific literature, its role as a biochemical reagent and its material properties continue to be of interest to the scientific community. This document summarizes key quantitative data in structured tables and provides detailed methodologies for relevant experiments.

Introduction

Tetramethylammonium acetate, the salt formed from the tetramethylammonium cation and the acetate anion, is a compound with applications ranging from organic synthesis to its use as a biochemical reagent. Its hydrated form, most commonly the monohydrate, is of particular interest due to its physical and chemical properties. This guide delves into the historical context of its discovery, its synthesis, and its key characteristics.

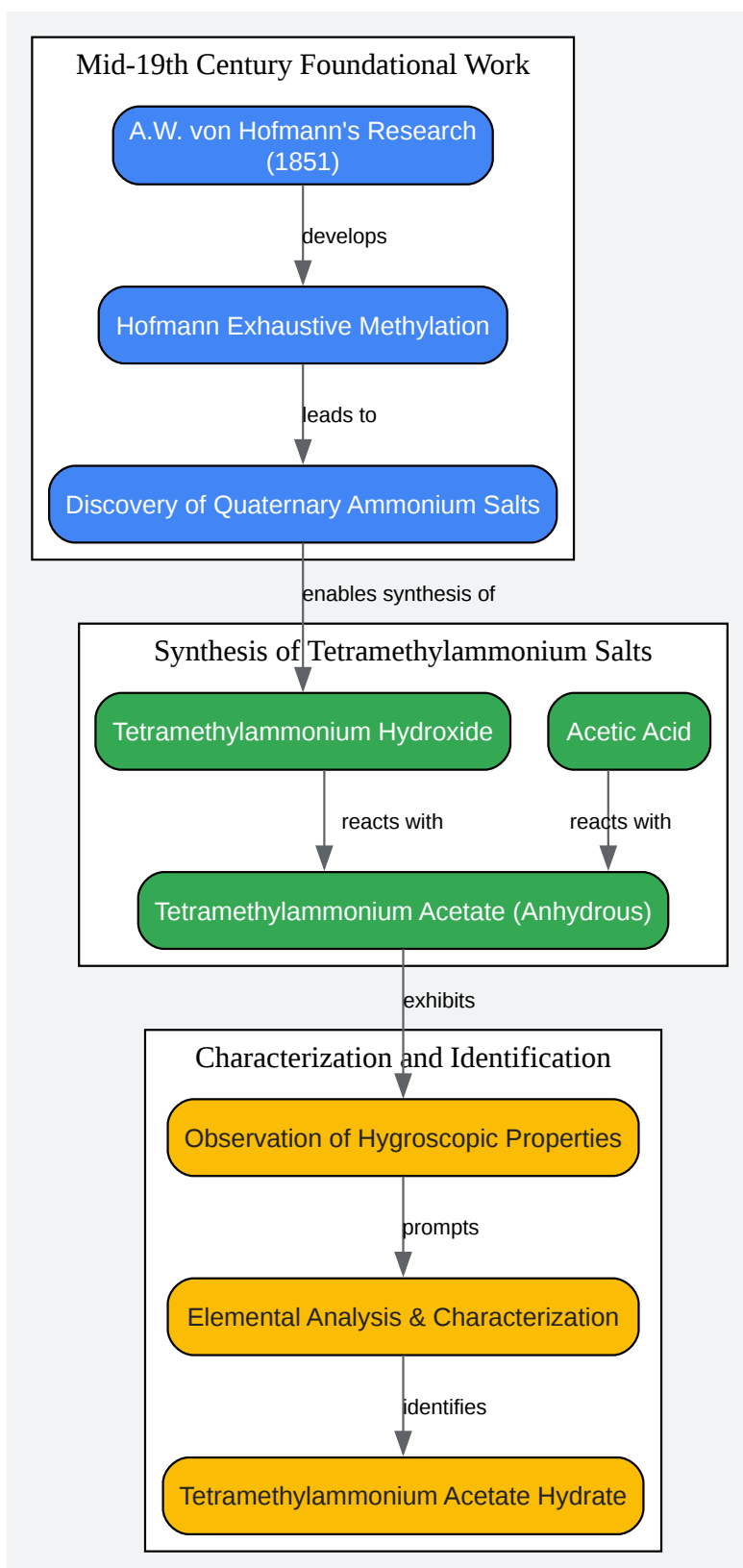
Discovery and History

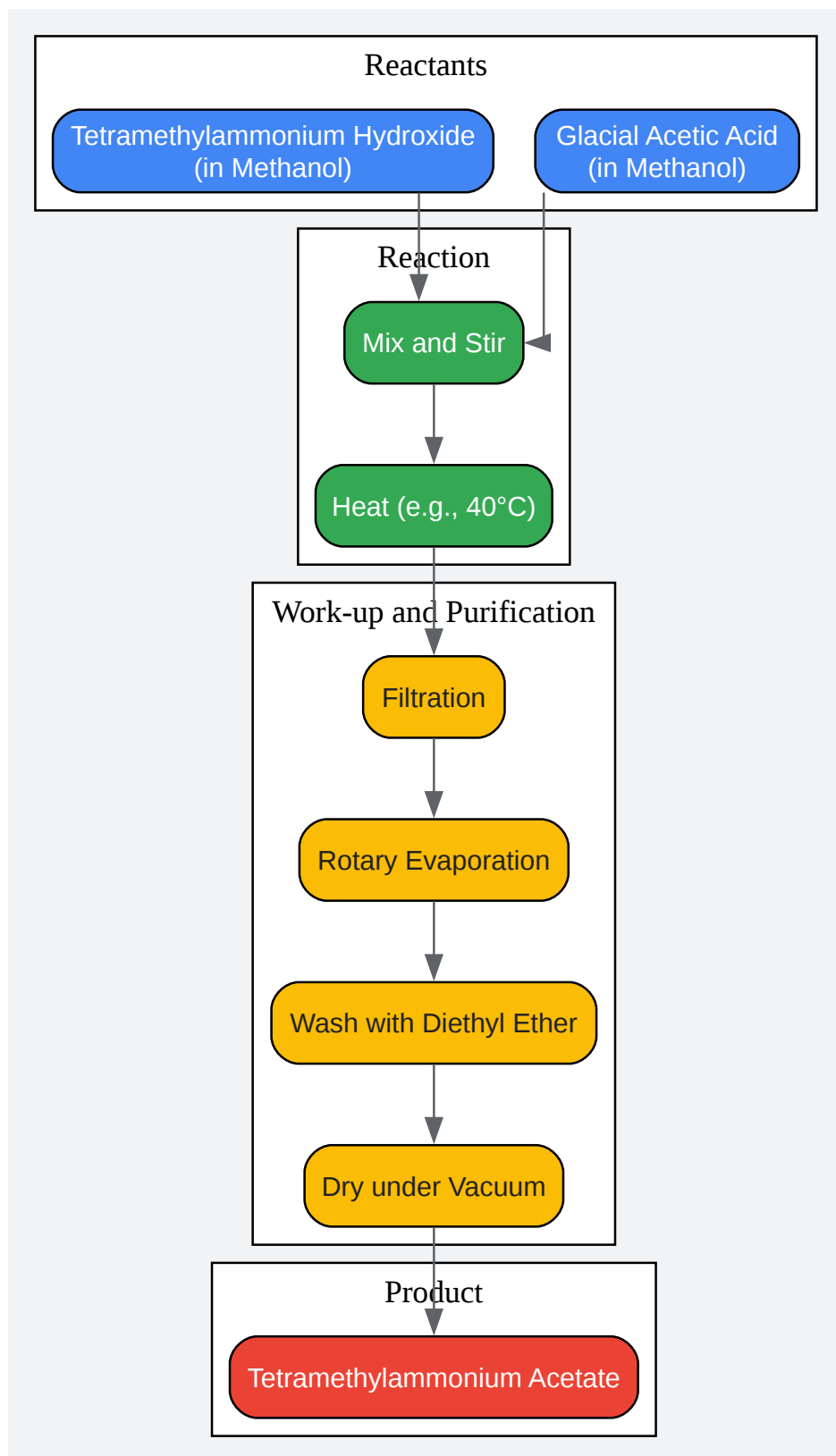
The specific discovery of **tetramethylammonium acetate hydrate** is not well-documented in a singular, seminal publication. Its history is intrinsically linked to the broader discovery and characterization of quaternary ammonium salts in the mid-19th century.

The pioneering work of the German chemist August Wilhelm von Hofmann in the 1850s laid the foundation for our understanding of quaternary ammonium compounds. In 1851, Hofmann reported the reaction of tertiary amines with alkyl iodides to form what he termed "ammonium bases," which were, in fact, quaternary ammonium salts. This process, now known as Hofmann exhaustive methylation, was a pivotal discovery in organic chemistry.

Following Hofmann's work, the synthesis of various quaternary ammonium salts with different anions became a logical extension of his findings. The preparation of tetramethylammonium acetate would have been a straightforward acid-base reaction, neutralizing tetramethylammonium hydroxide with acetic acid. While the exact first synthesis of the acetate salt is not clearly recorded, it is a direct descendant of Hofmann's foundational research.

The hydrated form, specifically the monohydrate, would have been identified through subsequent characterization studies, likely involving elemental analysis and observation of its hygroscopic nature.





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